

Comprehensive Safety and Handling Guide for CDDO-dhTFEA

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Compound of Interest

Compound Name: CDDO-dhTFEA

Cat. No.: B2572142

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **CDDO-dhTFEA** in a laboratory setting. The information is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure to this potent compound.

CDDO-dhTFEA (also known as RTA dh404) is a synthetic oleanane triterpenoid that potently activates the Nrf2 pathway and inhibits the pro-inflammatory transcription factor NF- κ B.^{[1][2]} Due to its biological activity, it should be handled with care as a potent pharmaceutical compound.

Hazard Identification and Occupational Exposure Banding

The Safety Data Sheet (SDS) for **CDDO-dhTFEA** indicates that it is harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[3] While a specific Occupational Exposure Limit (OEL) has not been established for **CDDO-dhTFEA**, a risk-based approach using Occupational Exposure Banding (OEB) is recommended. Based on its potent biological activity,

CDDO-dhTFEA can be provisionally assigned to an OEB that requires stringent containment and handling practices.

Table 1: Hazard and Exposure Control Summary

Parameter	Information	Citation
GHS Classification	Acute toxicity, Oral (Category 4), Acute aquatic toxicity (Category 1), Chronic aquatic toxicity (Category 1)	[3]
Hazard Statements	H302: Harmful if swallowed. H410: Very toxic to aquatic life with long lasting effects.	[3]
Signal Word	Warning	[3]
Occupational Exposure Band (OEB)	Recommended OEB 3 or 4 (potent compound)	
Control Approach	Containment and specialized handling procedures	

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to prevent skin, eye, and respiratory exposure. The following table outlines the recommended PPE for handling **CDDO-dhTFEA**.

Table 2: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Specifications and Best Practices	Citation
Hands	Double Nitrile Gloves	Wear two pairs of nitrile gloves. The outer glove should be regularly changed, especially after direct contact with the compound. Ensure gloves have been tested for resistance to chemicals.	[4]
Eyes/Face	Safety Goggles and Face Shield	Use tightly sealed safety goggles to protect against dust particles. A face shield should be worn in addition to goggles when there is a risk of splashes or generating aerosols.	[5][6]
Body	Disposable Gown or Lab Coat with Cuffs	A disposable, solid-front gown with tight-fitting cuffs is recommended. The gown should be changed immediately if contaminated. For significant handling, impervious clothing is advised.	[3][5]
Respiratory	NIOSH-approved Respirator	For handling the powder, a P100 (or FFP3) particulate respirator is	[7][8]

recommended. A fit-tested N95 respirator may be sufficient for small quantities in a well-ventilated area, but a higher level of protection is preferable.

Feet

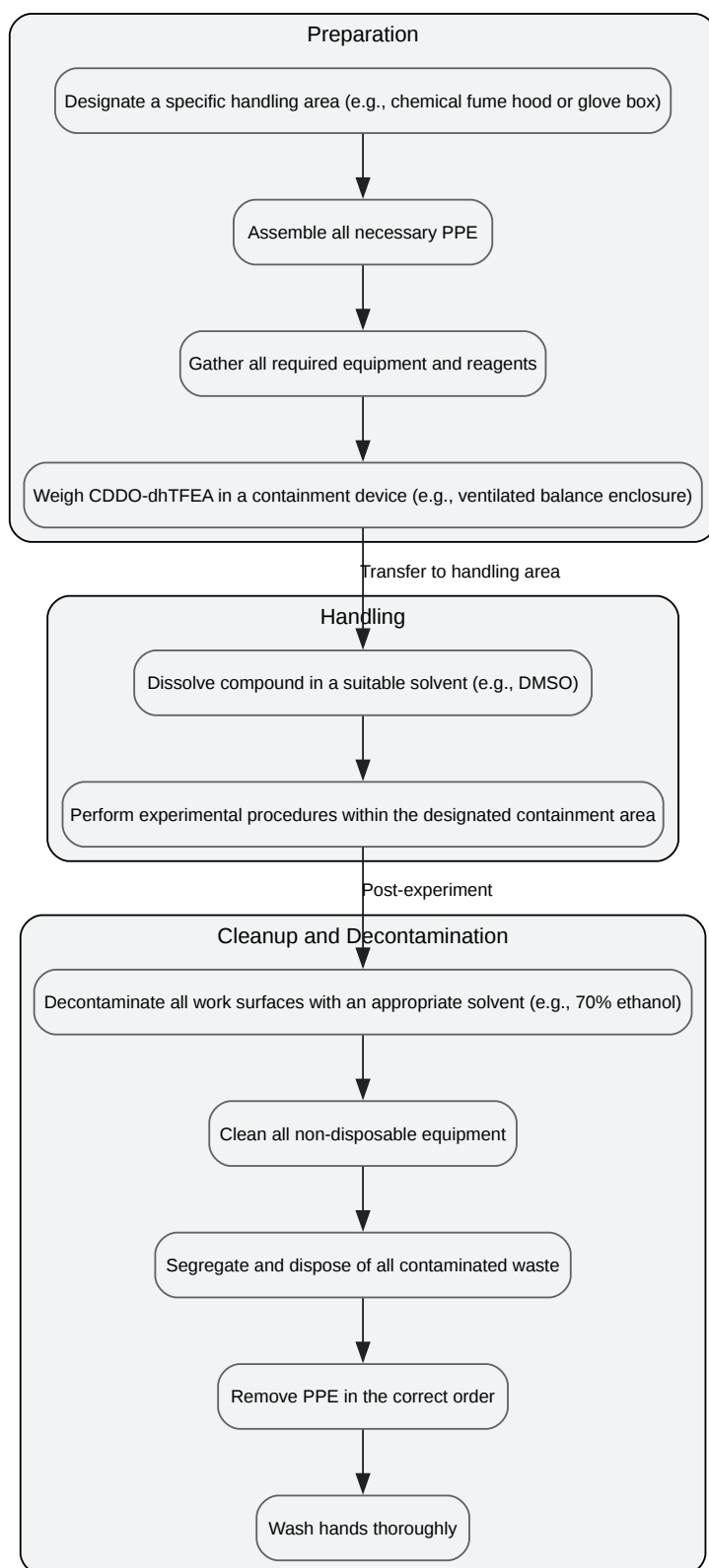
Closed-toe Shoes and
Shoe Covers

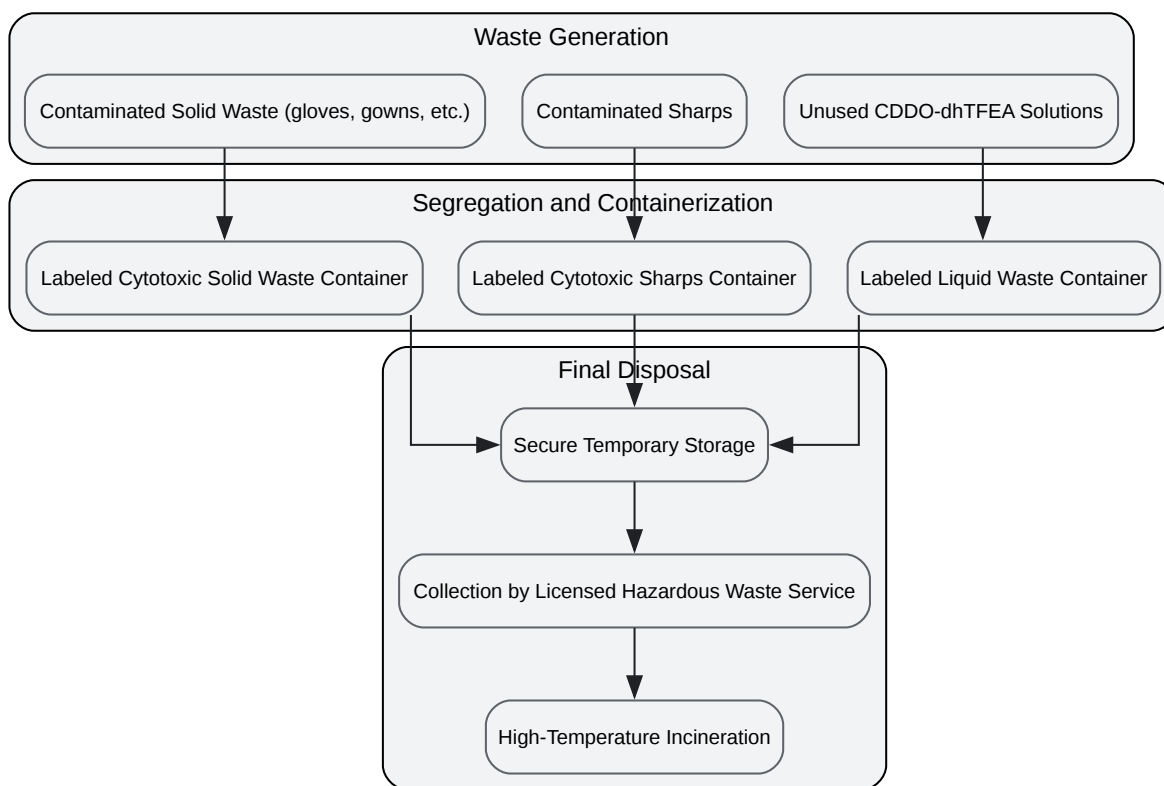
Wear closed-toe shoes. Disposable shoe covers should be used in areas where the powder is handled and removed before exiting the designated area.

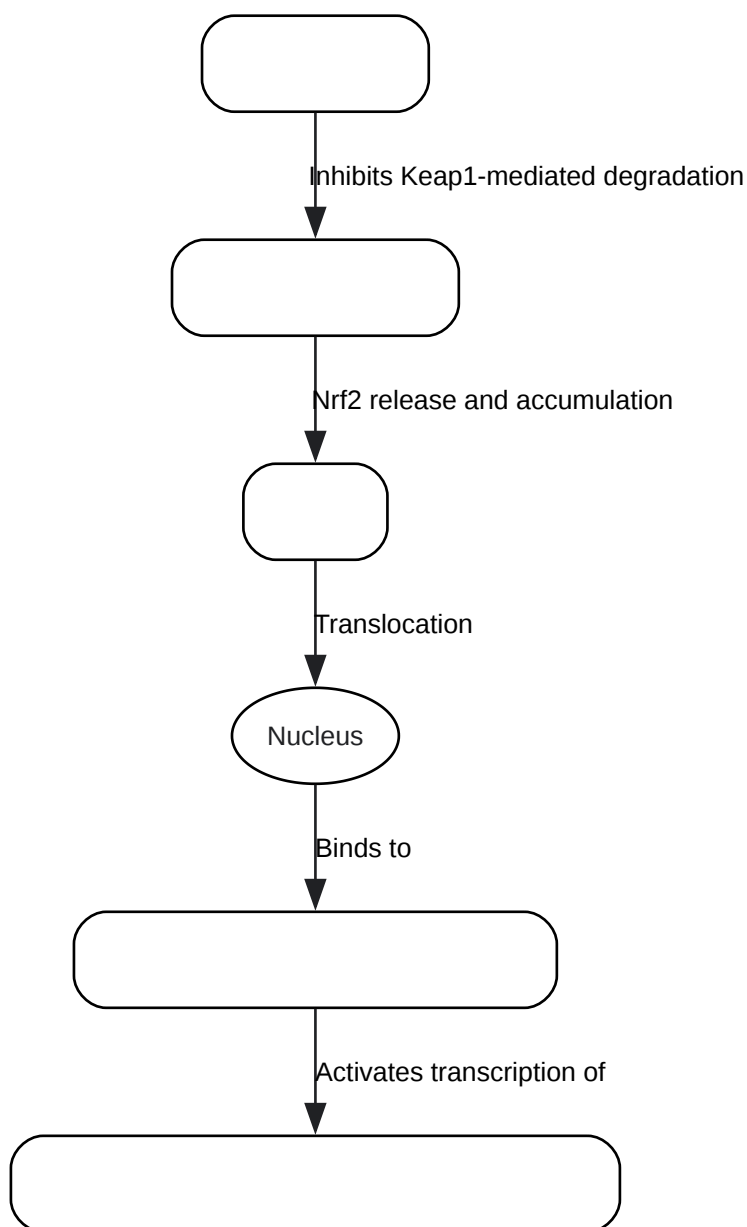
Operational Plan for Safe Handling

Adherence to a strict operational workflow is essential to minimize exposure and prevent contamination.

Experimental Workflow for Handling **CDDO-dhTFEA**







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